

# An In-depth Technical Guide to the Physical Characteristics of (Methyldisulfanyl)methane

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## Compound of Interest

Compound Name: Dimethyl disulfide

Cat. No.: B042241

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## Abstract

(Methyldisulfanyl)methane, known formally as **Dimethyl disulfide** (DMDS), is a prevalent organosulfur compound with significant roles in various industrial and biological processes. This document provides a comprehensive overview of the core physical characteristics of DMDS, intended for a technical audience. It includes tabulated quantitative data, detailed experimental protocols for the determination of these properties, and visualizations of relevant chemical and biological pathways. This guide aims to be a critical resource for professionals in research, science, and drug development who work with or encounter this compound.

## Introduction

(Methyldisulfanyl)methane (**Dimethyl disulfide**, DMDS) is the simplest organic disulfide with the chemical formula  $C_2H_6S_2$ . It is a flammable liquid characterized by a distinct garlic-like odor. [1] DMDS is found in nature, emitted by various plants, bacteria, and fungi, and is a component of the aroma of certain foods. [1] Industrially, it serves as a sulfiding agent in oil refineries, a soil fumigant in agriculture, and as a food additive. [1] Its biological activities, including its role as a signaling molecule and its antimicrobial properties, are areas of active research. A clear understanding of its physical properties is fundamental for its safe handling, application, and for the interpretation of experimental results.

It is important to distinguish (Methyldisulfanyl)methane (DMDS, CAS 624-92-0) from a similarly named compound, 2,4-Dithiapentane (bis(methylthio)methane, CAS 1618-26-4), which has a different chemical structure ( $C_3H_8S_2$ ) and distinct physical properties. This guide focuses exclusively on the physical characteristics of (Methyldisulfanyl)methane (DMDS).

## Quantitative Physical Characteristics

The following tables summarize the key physical and chemical properties of (Methyldisulfanyl)methane (DMDS).

Table 1: General and Physical Properties of (Methyldisulfanyl)methane (DMDS)

| Property                        | Value                             | Reference(s) |
|---------------------------------|-----------------------------------|--------------|
| Molecular Formula               | $C_2H_6S_2$                       | [1]          |
| Molar Mass                      | 94.19 g/mol                       | [1]          |
| Appearance                      | Colorless to light yellow liquid  | [1][2]       |
| Odor                            | Unpleasant, garlic-like           | [1]          |
| Density                         | 1.0625 g/cm <sup>3</sup> at 20 °C | [2]          |
| Melting Point                   | -85 °C (-121 °F; 188 K)           | [1]          |
| Boiling Point                   | 110 °C (230 °F; 383 K)            | [1]          |
| Flash Point                     | 15 °C (59 °F; 288 K)              | [1]          |
| Autoignition Temperature        | 370 °C (698 °F; 643 K)            | [1]          |
| Vapor Pressure                  | 3.8 kPa (at 25 °C)                | [1]          |
| Water Solubility                | 2.5 g/L (at 20 °C)                | [1]          |
| Refractive Index ( $n_D^{20}$ ) | 1.525                             | [2]          |

## Experimental Protocols

This section outlines the detailed methodologies for determining the key physical characteristics of (Methyldisulfanyl)methane.

## Determination of Boiling Point

The boiling point of DMDS can be determined using the distillation method as a standard laboratory procedure.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume (e.g., 5-10 mL) of (Methyldisulfanyl)methane into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently using a heating mantle or oil bath.
- Observe the temperature as the liquid begins to boil and the vapor rises into the condenser.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- For high precision, the atmospheric pressure should be recorded, and a correction can be applied if it deviates significantly from standard pressure.

## Determination of Melting Point

The melting point of DMDS, which is a liquid at room temperature, is determined by cooling the substance until it solidifies and then measuring the temperature at which it melts upon gentle heating. The capillary tube method is a standard technique for this purpose.<sup>[3][4][5][6][7]</sup>

Principle: The melting point is the temperature at which a solid turns into a liquid at atmospheric pressure. For a pure substance, the melting point is a sharp, well-defined temperature.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Cooling bath (e.g., dry ice/acetone)

Procedure:

- Cool a small sample of (Methyldisulfanyl)methane in a small test tube using a cooling bath until it solidifies.
- Introduce a small amount of the solidified DMDS into a capillary tube.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample slowly, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the end of melting). The range between these two temperatures is the melting range.

## Determination of Density

The density of liquid DMDS can be accurately measured using a digital density meter, following a standard test method such as ASTM D4052.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Principle: A digital density meter measures the density of a liquid based on the change in the oscillation frequency of a U-shaped tube when it is filled with the sample.

Apparatus:

- Digital density meter
- Syringe for sample injection
- Thermostatic control for the measurement cell

Procedure:

- Calibrate the digital density meter with a reference standard of known density (e.g., dry air and pure water) at the desired temperature (e.g., 20 °C).
- Ensure the measuring cell is clean and dry.
- Inject the (Methyldisulfanyl)methane sample into the measuring cell using a syringe, ensuring there are no air bubbles.
- Allow the sample to thermally equilibrate to the set temperature.
- The instrument will measure the oscillation period of the U-tube and calculate the density of the sample.
- Record the density value displayed by the instrument.

## Measurement of Refractive Index

The refractive index of DMDS can be determined using an Abbe refractometer.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Principle: An Abbe refractometer measures the refractive index of a liquid by determining the critical angle of refraction of light as it passes from the liquid into a prism of known refractive

index.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp,  $\lambda = 589 \text{ nm}$ )
- Dropper or pipette

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Using a dropper, place a few drops of (Methyldisulfanyl)methane onto the surface of the measuring prism.
- Close the prism assembly and allow the sample to spread into a thin film.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g.,  $20 \text{ }^{\circ}\text{C}$ ).
- Adjust the light source and the eyepiece to bring the boundary line between the light and dark fields into sharp focus.
- Rotate the prism assembly until the boundary line is centered on the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.

## Spectroscopic Analysis

Principle: FT-IR spectroscopy measures the absorption of infrared radiation by the sample, providing information about the vibrational modes of its chemical bonds.

Apparatus:

- FT-IR spectrometer
- Liquid sample cell (e.g., NaCl or KBr plates) or an Attenuated Total Reflectance (ATR) accessory

Procedure (using liquid cell):[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Ensure the salt plates of the liquid cell are clean and dry.
- Place a drop of (Methyldisulfanyl)methane onto one salt plate.
- Carefully place the second salt plate on top to create a thin liquid film.
- Mount the cell in the sample holder of the FT-IR spectrometer.
- Acquire a background spectrum of the empty cell or air.
- Acquire the sample spectrum.
- The resulting spectrum will show absorption bands corresponding to the functional groups present in DMDS.

Principle:  $^1\text{H}$  NMR spectroscopy provides information about the structure of a molecule by observing the behavior of hydrogen nuclei in a magnetic field.

Apparatus:

- NMR spectrometer
- NMR tube
- Deuterated solvent (e.g.,  $\text{CDCl}_3$ )
- Pipette

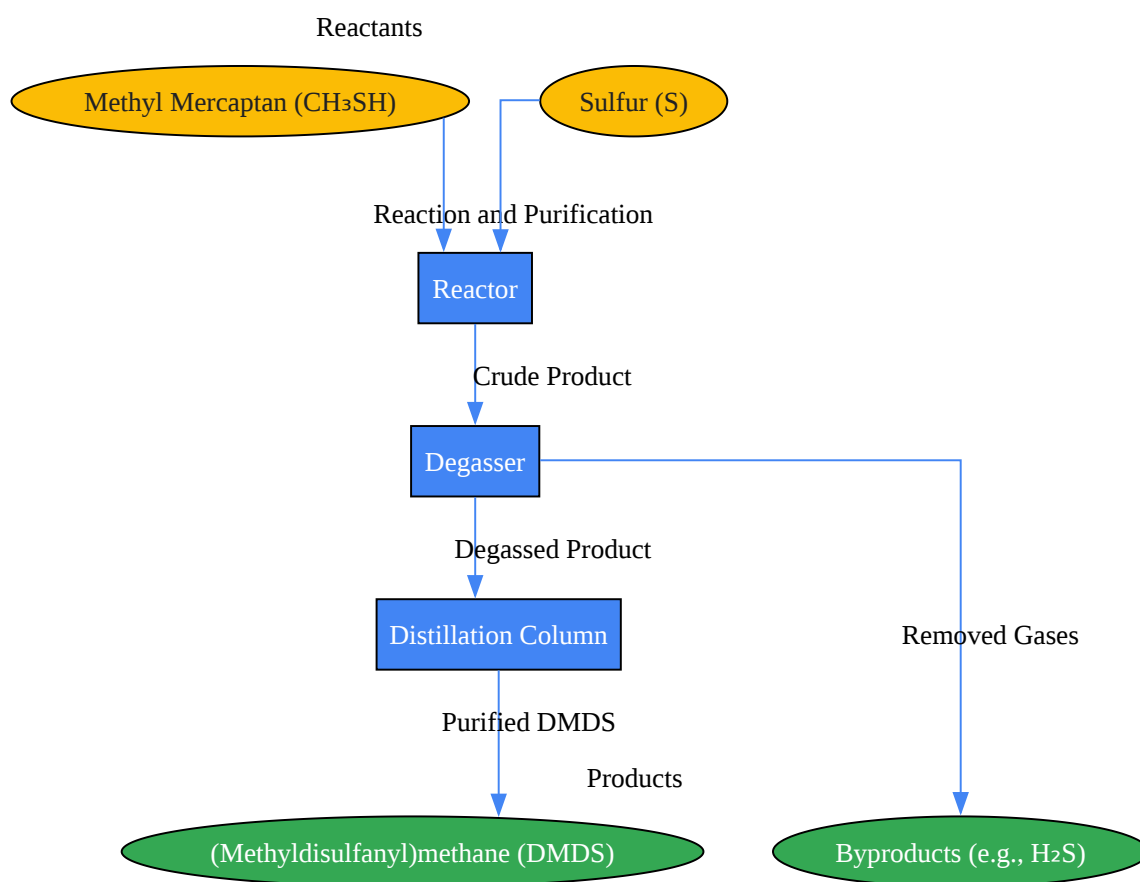
Procedure:[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Dissolve a small amount of (Methyldisulfanyl)methane in a deuterated solvent (e.g., 5-10 mg in 0.5-0.7 mL of  $\text{CDCl}_3$ ) in a clean, dry vial.
- Transfer the solution into a clean NMR tube.
- Place the NMR tube in the spectrometer's probe.
- Acquire the  $^1\text{H}$  NMR spectrum according to the instrument's operating procedure.
- Process the spectrum to obtain chemical shifts, integration, and coupling patterns, which will confirm the structure of DMDS.

## Mandatory Visualizations

### Experimental Workflow: Industrial Synthesis of (Methyldisulfanyl)methane

The following diagram illustrates a common industrial process for the synthesis of (Methyldisulfanyl)methane.

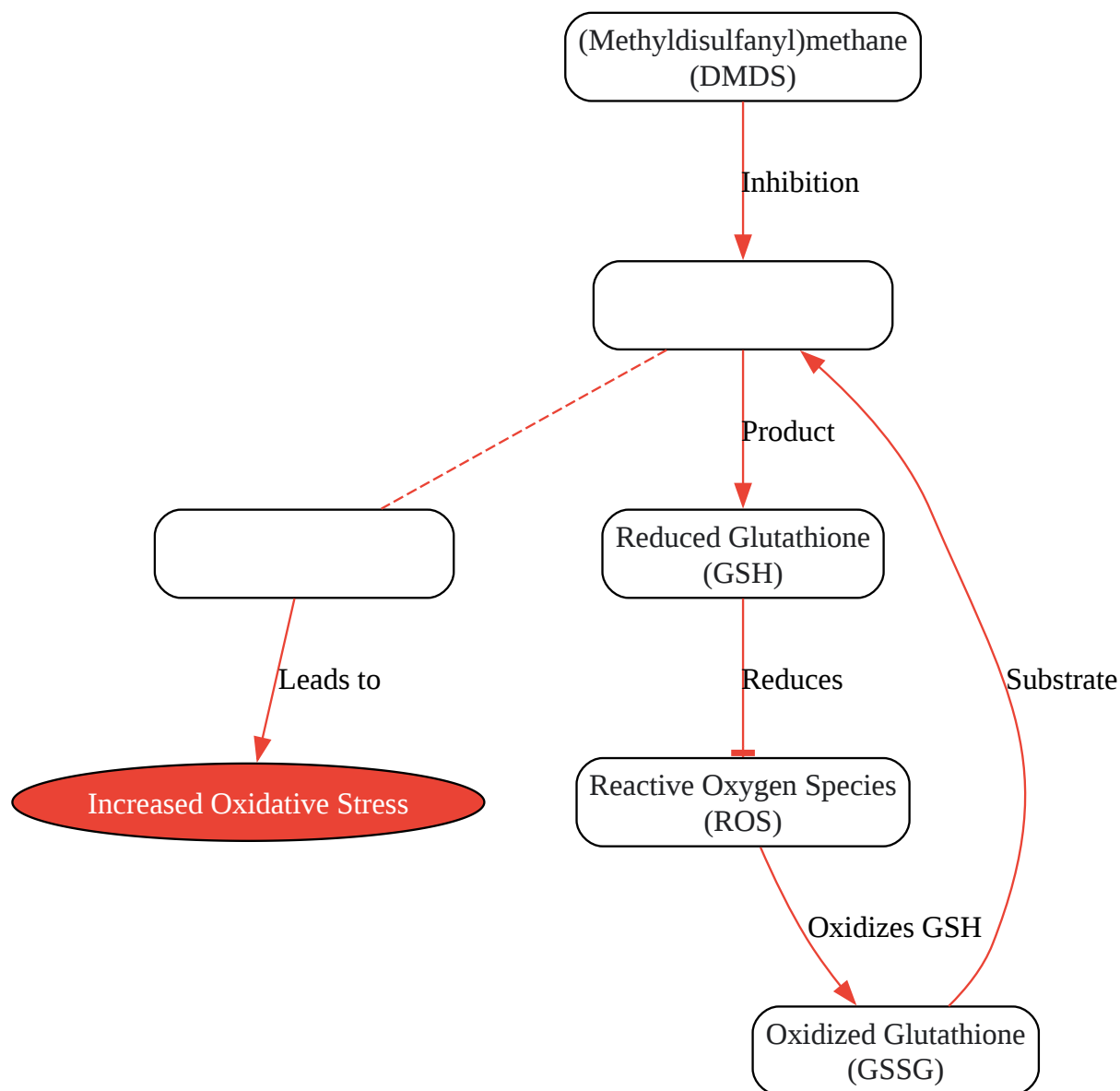


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Caption: Industrial synthesis workflow for (Methyldisulfanyl)methane.

## Signaling Pathway: Inhibition of Glutathione Reductase by (Methyldisulfanyl)methane

(Methyldisulfanyl)methane has been shown to inhibit glutathione reductase, an enzyme crucial for maintaining cellular redox balance.<sup>[1][27][28][29][30]</sup>

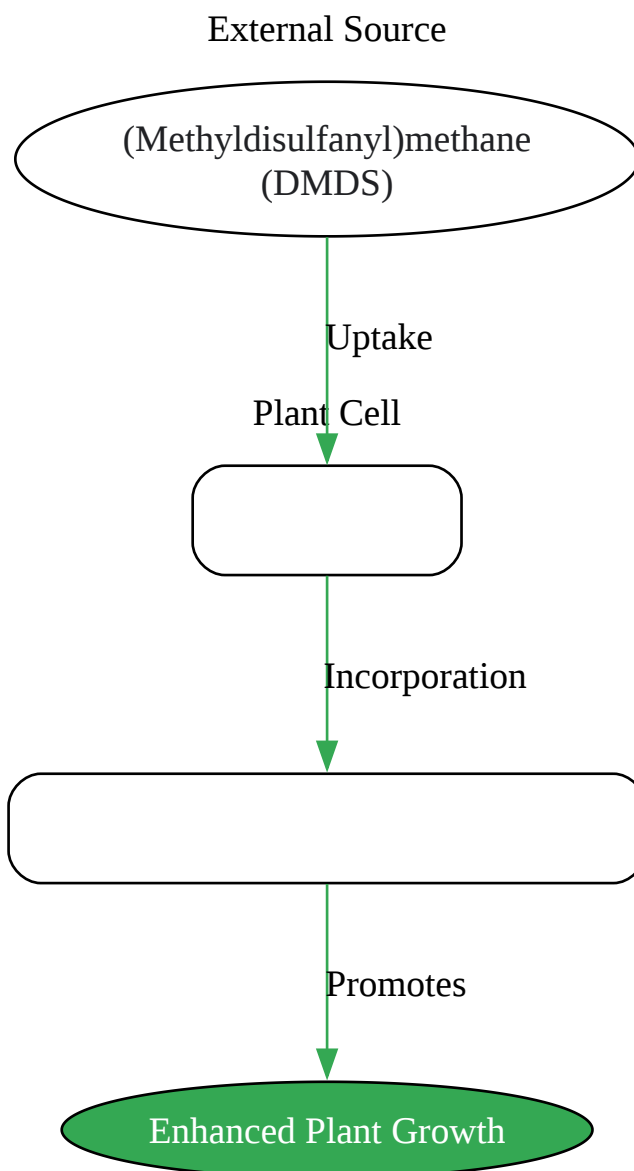


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Caption: Inhibition of glutathione reductase by (Methyldisulfanyl)methane.

## Signaling Pathway: Role in Plant Sulfur Metabolism

(Methyldisulfanyl)methane can be utilized by plants as a source of reduced sulfur, influencing their growth and metabolism.<sup>[31][32][33]</sup>



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Caption: Role of (Methyldisulfanyl)methane in plant sulfur metabolism.

## Conclusion

This technical guide provides a detailed summary of the physical characteristics of (Methyldisulfanyl)methane (DMDS), complete with quantitative data, standardized experimental protocols, and visual representations of relevant chemical and biological pathways. The information presented herein is intended to serve as a valuable resource for researchers,

scientists, and drug development professionals, facilitating a deeper understanding and safer application of this important organosulfur compound. The clear distinction from 2,4-Dithiapentane is crucial to avoid confusion and ensure accurate scientific work. The provided protocols offer a foundation for the experimental determination of the physical properties of DMDS, while the diagrams illustrate its industrial synthesis and biological interactions, highlighting areas for further investigation.

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